

# An In-depth Technical Guide to 4,4'-Dinitrocarbanilide-d8

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## Compound of Interest

Compound Name: 4,4'-Dinitrocarbanilide-d8

Cat. No.: B565505

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This technical guide provides a comprehensive overview of the chemical properties, analytical applications, and experimental protocols for **4,4'-Dinitrocarbanilide-d8**. The document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize isotopically labeled compounds.

## Chemical Identity and Properties

**4,4'-Dinitrocarbanilide-d8** is the deuterated form of 4,4'-Dinitrocarbanilide (DNC), a key component of the anticoccidial agent nicarbazin.[1][2] The deuterium labeling makes it an excellent internal standard for quantitative analysis by mass spectrometry.[3][4]

Chemical Structure:

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**Figure 1.** Chemical structure of **4,4'-Dinitrocarbanilide-d8**.

The core structure consists of a central urea group linking two d8-labeled 4-nitrophenyl rings.

#### Physicochemical Properties:

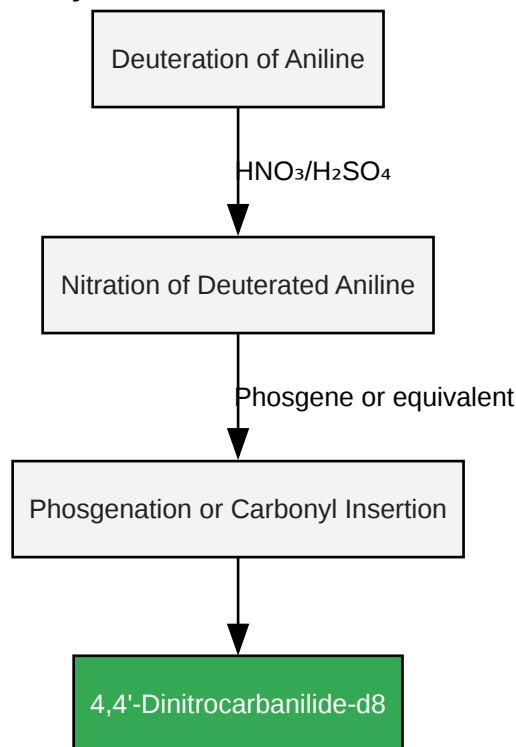
All quantitative data for **4,4'-Dinitrocarbanilide-d8** and its non-deuterated analogue are summarized in the table below for easy comparison.

Property	4,4'-Dinitrocarbanilide-d8	4,4'-Dinitrocarbanilide
Synonyms	1,3-bis[4-nitro(2,3,5,6- <sup>2</sup> H <sub>4</sub> )phenyl]urea, DNC-d8	1,3-bis(4-nitrophenyl)urea, DNC
CAS Number	1156508-87-0	587-90-6
Molecular Formula	C <sub>13</sub> H <sub>2</sub> D <sub>8</sub> N <sub>4</sub> O <sub>5</sub>	C <sub>13</sub> H <sub>10</sub> N <sub>4</sub> O <sub>5</sub>
Molecular Weight	310.29 g/mol	302.24 g/mol
Appearance	Yellow Solid	Yellow needles
Melting Point	>300 °C	312 °C (decomposes)
Solubility	DMSO (Slightly, Heated), Methanol (Slightly)	Sparingly soluble in boiling alcohol; practically insoluble in acetone, chloroform, benzene.
Isotopic Enrichment	≥98 atom % D	Not Applicable

## Synthesis

While a specific, detailed synthesis protocol for **4,4'-Dinitrocarbanilide-d8** is not readily available in the public domain, a plausible synthetic route can be inferred from the preparation of its non-deuterated analogue and general deuteration methods. The synthesis would likely involve the following conceptual steps:

## Conceptual Synthesis of 4,4'-Dinitrocarbanilide-d8



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Caption: A high-level conceptual workflow for the synthesis of **4,4'-Dinitrocarbanilide-d8**.

A common method for preparing the non-deuterated 4,4'-Dinitrocarbanilide involves the nitration of diphenylurea or the reaction of 4-nitroaniline with a carbonyl source.[5] For the deuterated analogue, the synthesis would likely start with deuterated aniline, followed by nitration and then reaction to form the urea linkage.

## Analytical Applications and Experimental Protocols

**4,4'-Dinitrocarbanilide-d8** is primarily used as an internal standard in the quantitative analysis of nicarbazin residues in animal tissues and feed.[3][4] Its use significantly improves the accuracy and precision of analytical methods by correcting for matrix effects and variations in sample preparation and instrument response.

## Quantification of Nicarbazin in Chicken Tissues by LC-MS/MS (Adapted from AOAC Method 2013.07)

This section details the experimental protocol for the determination of nicarbazin, measured as its marker residue 4,4'-Dinitrocarbanilide (DNC), in chicken tissues using liquid chromatography with tandem mass spectrometry (LC-MS/MS). **4,4'-Dinitrocarbanilide-d8** is used as the internal standard.

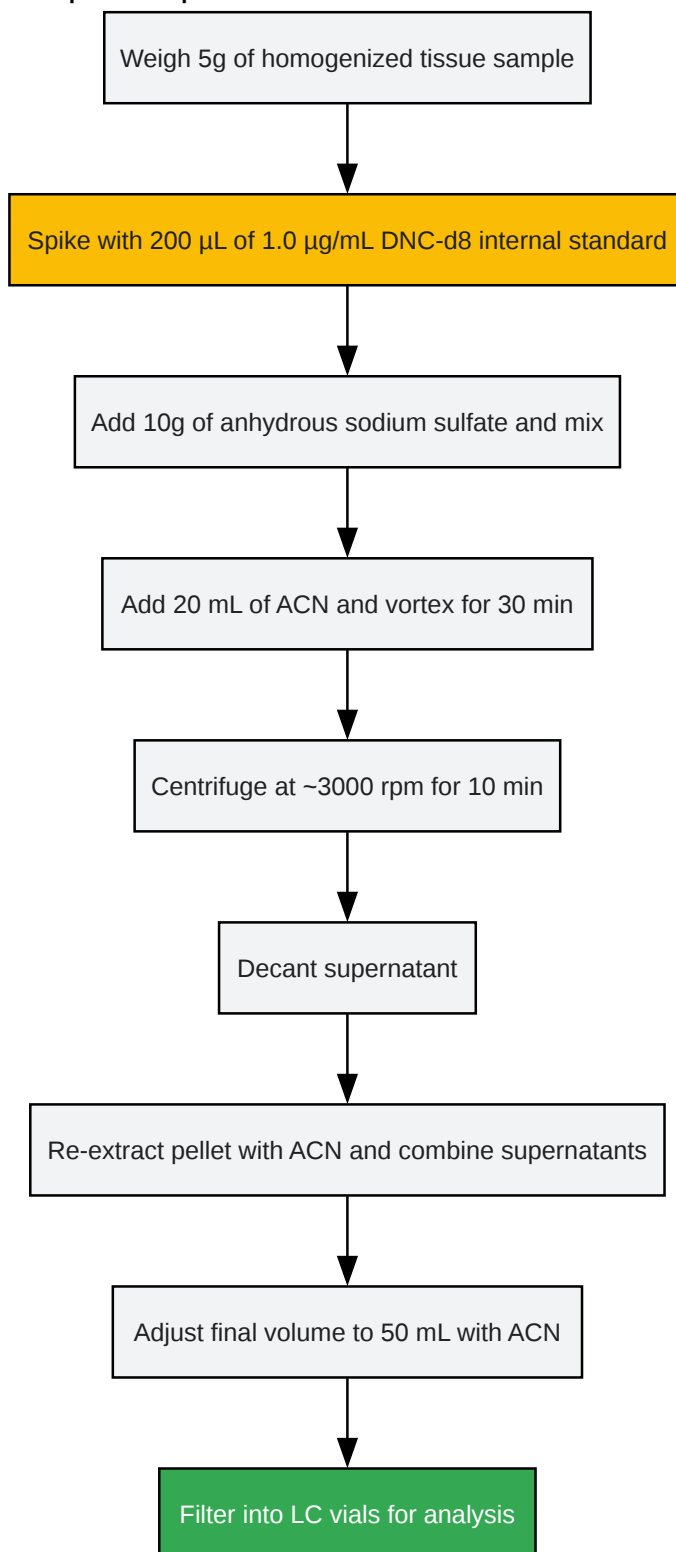
### 3.1.1. Reagents and Standards

- Solvents: Acetonitrile (ACN), Methanol (MeOH), Dimethylformamide (DMF), and water (HPLC grade).
- Reagents: Anhydrous sodium sulfate, Ammonium acetate, Formic acid.
- Standards: Nicarbazin reference standard, **4,4'-Dinitrocarbanilide-d8** (DNC-d8).
- Mobile Phase A: 1 mL formic acid and 0.38 g ammonium acetate in 1000 mL of water.
- Mobile Phase B: 1 mL formic acid and 0.38 g ammonium acetate in 1000 mL of methanol.
- DNC-d8 Internal Standard Stock Solution (1.0 mg/mL): Dissolve 10 mg of DNC-d8 in a 10 mL volumetric flask with DMF.
- DNC-d8 Internal Standard Working Solution (1.0 µg/mL): Perform a 1000-fold dilution of the stock solution with ACN.
- Nicarbazin Stock Standard Solution (1000 µg/mL DNC component): Accurately weigh and dissolve the nicarbazin reference standard in DMF.
- Nicarbazin Intermediate and Standard Curve Solutions: Prepare a series of dilutions from the stock solution with ACN to create a standard curve (e.g., 25, 50, 125, 500, 1250, and 2500 ng/mL).<sup>[3][6][7]</sup>

### 3.1.2. Sample Preparation and Extraction

The following diagram illustrates the workflow for sample preparation and extraction:

## Sample Preparation and Extraction Workflow



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Caption: A detailed workflow for the extraction of DNC from chicken tissue samples.

### 3.1.3. LC-MS/MS Analysis

- LC Column: A suitable C18 column (e.g., 50 x 2.1 mm, 3  $\mu$ m).
- Mobile Phase Gradient: A gradient elution program using Mobile Phase A and Mobile Phase B.
- Mass Spectrometry: Electrospray ionization (ESI) in negative ion mode.
- MRM Transitions:
  - DNC: m/z 301.0  $\rightarrow$  136.7 (quantifier) and other confirmatory ions.
  - DNC-d8: m/z 308.7  $\rightarrow$  140.6 (quantifier).[\[3\]](#)[\[4\]](#)

### 3.1.4. Data Analysis

Construct a linear standard curve with 1/x weighting by plotting the peak area ratio of DNC to DNC-d8 against the concentration of the standards.[\[3\]](#) Calculate the concentration of DNC in the samples from the standard curve, accounting for the initial sample weight and dilution factors.

## Biological Context and Significance

4,4'-Dinitrocarbanilide is the biologically active component of nicarbazin, which acts as a coccidiostat by interfering with the mitochondrial metabolism in the parasite.[\[2\]](#) Nicarbazin is an equimolar complex of DNC and 2-hydroxy-4,6-dimethylpyrimidine (HDP).[\[1\]](#) The HDP component enhances the absorption and bioavailability of the active DNC molecule.[\[1\]](#)[\[2\]](#) Due to its persistence, DNC is the marker residue for monitoring nicarbazin levels in food products derived from poultry.[\[3\]](#) The use of the deuterated internal standard, **4,4'-Dinitrocarbanilide-d8**, is critical for regulatory monitoring to ensure food safety.

## Conclusion

**4,4'-Dinitrocarbanilide-d8** is an essential tool for the accurate and reliable quantification of nicarbazin residues in various matrices. This guide has provided a detailed overview of its chemical properties, a plausible synthetic approach, and a comprehensive experimental protocol for its application as an internal standard in LC-MS/MS analysis. The provided

workflows and data tables serve as a valuable resource for researchers and analytical scientists in the field of drug and food safety analysis.

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